

In-Depth Technical Guide to Benalaxyl-d5

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Compound of Interest

Compound Name: *Benalaxyl-d5*

Cat. No.: *B12426397*

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This technical guide provides a comprehensive overview of **Benalaxyl-d5**, a deuterated analog of the systemic fungicide Benalaxyl. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize isotopically labeled compounds for quantitative analysis and metabolic studies. This document details the compound's typical analytical specifications, experimental protocols for its use, and its fungicidal mechanism of action.

Certificate of Analysis Data

Quantitative data for **Benalaxyl-d5**, as typically found on a Certificate of Analysis, is summarized below. These values represent typical specifications and may vary slightly between batches and suppliers.

Parameter	Specification
Chemical Name	methyl 2-(2,6-dimethyl-N-[2-(2,3,4,5,6-pentadeuteriophenyl)acetyl]anilino)propanoate
Synonyms	(±)-Benalaxyl-d5, Benalaxyl-D5 (phenyl-D5)
CAS Number	Not available for the deuterated form
Unlabeled CAS Number	71626-11-4
Molecular Formula	C ₂₀ H ₁₈ D ₅ NO ₃
Molecular Weight	330.43 g/mol
Accurate Mass	330.1992 u
Chemical Purity	≥98%
Isotopic Purity	≥98 atom % D
Appearance	White to off-white solid
Storage Temperature	Room Temperature

Experimental Protocols

Benalaxyl-d5 is primarily used as an internal standard in analytical methods for the quantification of Benalaxyl in various matrices, such as soil, water, and biological samples. Below is a detailed methodology for the analysis of Benalaxyl residues using High-Performance Liquid Chromatography (HPLC), a common application for this deuterated standard.

Protocol: Determination of Benalaxyl Residues in Soil by HPLC

This protocol outlines the extraction of Benalaxyl from soil samples and its subsequent analysis using HPLC with UV detection, employing **Benalaxyl-d5** as an internal standard.

1. Sample Preparation and Extraction: a. Weigh 10 g of a homogenized soil sample into a 50 mL polypropylene centrifuge tube. b. Fortify the sample with a known concentration of

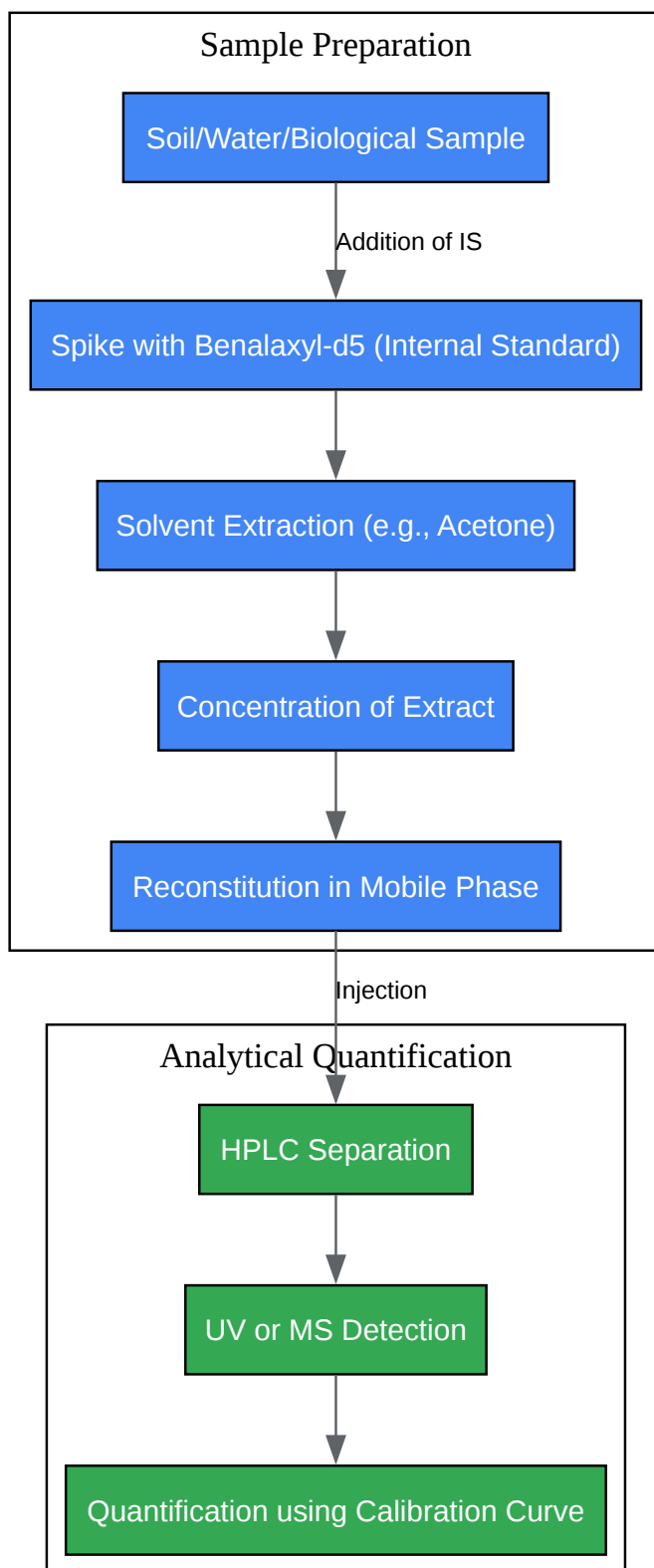
Benalaxyl-d5 internal standard solution. c. Add 20 mL of acetone and shake vigorously for 30 minutes on a mechanical shaker. d. Centrifuge the sample at 4000 rpm for 10 minutes. e. Decant the supernatant into a clean flask. f. Repeat the extraction (steps c-e) with another 20 mL of acetone. g. Combine the supernatants and concentrate to near dryness using a rotary evaporator at 40°C. h. Reconstitute the residue in 1 mL of the mobile phase for HPLC analysis.

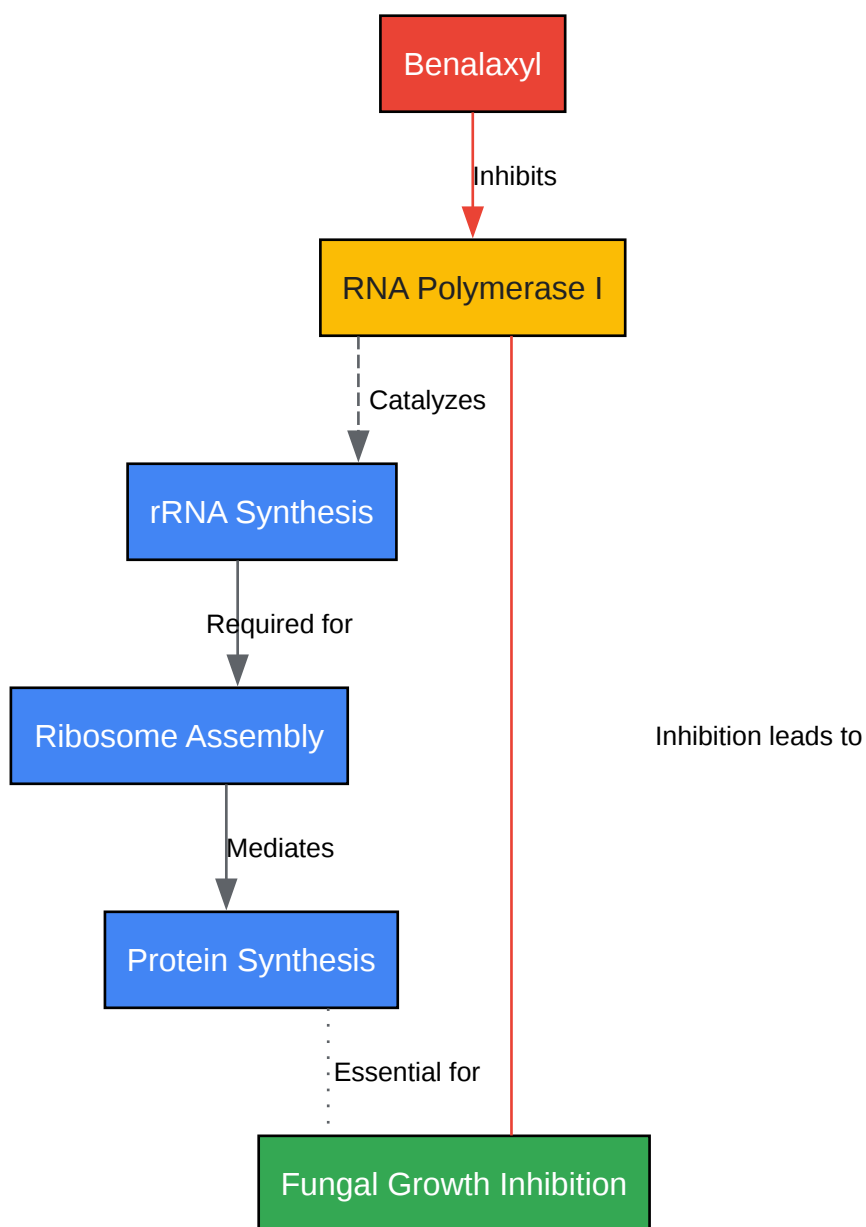
2. HPLC Analysis:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: A chiral stationary phase column, such as one based on cellulose-tri-(3,5-dimethylphenylcarbamate) (CDMPC-CSP), is often used for the enantioselective separation of Benalaxyl.[1]
- Mobile Phase: A mixture of n-hexane and isopropanol (e.g., 97:3 v/v) is a common mobile phase for normal-phase chiral separations.[2][3]
- Flow Rate: 1.0 mL/min.[2][3][4]
- Detection Wavelength: 206 nm.[4]
- Injection Volume: 20 µL.
- Quantification: Construct a calibration curve using standard solutions of Benalaxyl at various concentrations, each containing the same concentration of the **Benalaxyl-d5** internal standard. The ratio of the peak area of Benalaxyl to the peak area of **Benalaxyl-d5** is plotted against the concentration of Benalaxyl.

Experimental Workflow and Signaling Pathway

The following diagrams illustrate a typical experimental workflow for residue analysis and the proposed signaling pathway for Benalaxyl's fungicidal action.





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